

CPN-219 Application Notes and Protocols for Assessing Efficacy on Food Intake

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Compound of Interest

Compound Name: CPN-219

Cat. No.: B12372991

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Introduction

CPN-219 is a selective hexapeptide agonist for the Neuromedin U receptor 2 (NMUR2).^{[1][2]} Expressed in the central nervous system, particularly the hypothalamus, NMUR2 has been identified as a promising therapeutic target for obesity.^{[1][2]} Preclinical studies have demonstrated that activation of NMUR2 can lead to a reduction in food intake and subsequent suppression of body weight gain.^{[1][2]} These application notes provide a summary of the current findings on **CPN-219**'s efficacy on food intake and detailed protocols for replication and further investigation.

Data Presentation

The following tables summarize the quantitative data from preclinical studies assessing the effect of **CPN-219** on food intake in mice.

Table 1: Effect of Intranasal **CPN-219** on Food Intake and Body Weight

Compound	Dose	Administration Route	Animal Model	Duration of Effect on Food Intake	Outcome on Body Weight	Adverse Effects Noted
CPN-219	200 nmol	Intranasal	Male ddY mice	Up to 24 hours	Suppression of body weight gain	Transient grooming and anxiety-like behaviors

Experimental Protocols

This section details the methodology for assessing the in-vivo efficacy of **CPN-219** on food intake based on published preclinical research.[\[1\]](#)[\[2\]](#)

In-Vivo Food Intake Study in Mice

Objective: To evaluate the effect of intranasally administered **CPN-219** on food consumption and body weight in mice.

Materials:

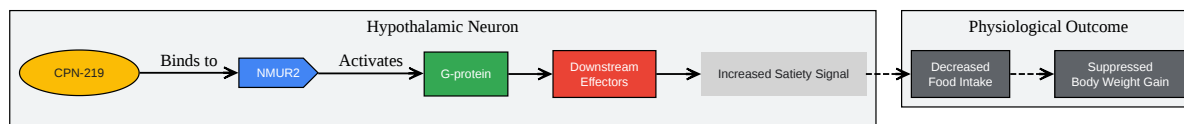
- **CPN-219**
- Vehicle (e.g., saline)
- Male ddY mice (5 weeks old)
- Standard laboratory chow
- Apparatus for intranasal administration
- Metabolic cages for individual housing and food intake measurement
- Analytical balance

Procedure:

- **Animal Acclimation:** House male ddY mice individually in metabolic cages for at least 3 days to allow for acclimation to the new environment and measurement procedures. Maintain a 12-hour light/dark cycle and provide ad libitum access to standard chow and water.
- **Baseline Measurement:** Measure and record the body weight and 24-hour food intake for each mouse for 2-3 consecutive days to establish a baseline.
- **Compound Preparation:** Prepare a 40 mM solution of **CPN-219** in the chosen vehicle. Prepare a vehicle-only solution to serve as a control.
- **Administration:** On the day of the experiment, administer a 5 μ L volume of the 40 mM **CPN-219** solution (totaling 200 nmol) or vehicle intranasally to each mouse.
- **Food Intake and Body Weight Monitoring:** Immediately after administration, return the mice to their cages with a pre-weighed amount of food. Measure and record cumulative food intake at regular intervals (e.g., 1, 2, 4, 8, and 24 hours) post-administration. Record the body weight of each mouse at the 24-hour mark.
- **Behavioral Observation:** Observe and record any behavioral changes, such as grooming and anxiety-like behaviors, at regular intervals post-administration.
- **Data Analysis:** Calculate the change in food intake and body weight from baseline for both the **CPN-219** treated and vehicle control groups. Perform statistical analysis (e.g., t-test or ANOVA) to determine the significance of any observed differences.

Visualizations

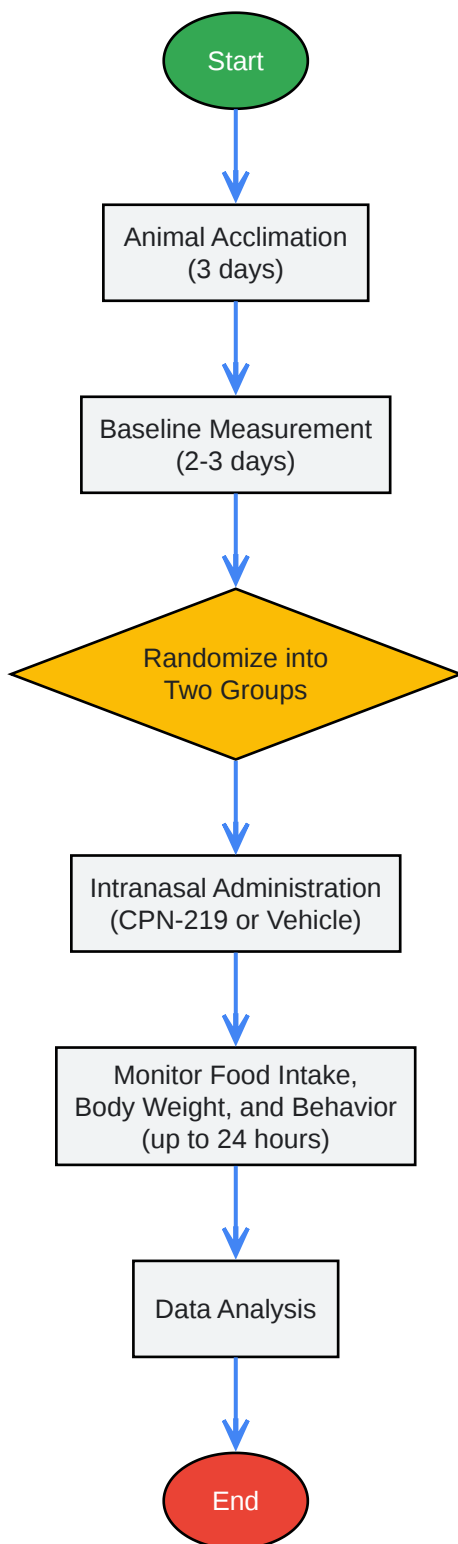
Signaling Pathway



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Caption: **CPN-219** binds to and activates NMUR2 in the hypothalamus, leading to decreased food intake.

Experimental Workflow



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Caption: Workflow for assessing the effect of **CPN-219** on food intake in a mouse model.

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References

- 1. researchexperts.utmb.edu [researchexperts.utmb.edu]
- 2. pubs.acs.org [pubs.acs.org]
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